

Application Notes and Protocols: Metal-Catalyzed Aziridination of Styrene Derivatives

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Compound of Interest

Compound Name: *N*-(3,4,5-Trimethoxyphenylethyl)aziridine

Cat. No.: B1212013

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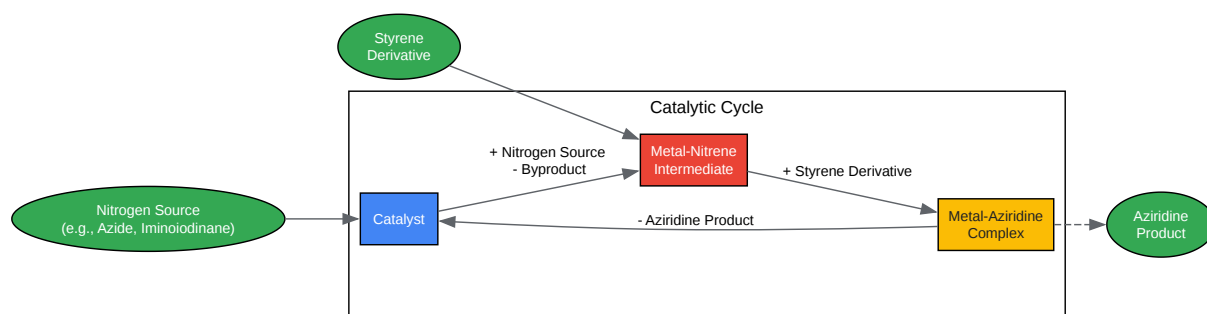
For Researchers, Scientists, and Drug Development Professionals

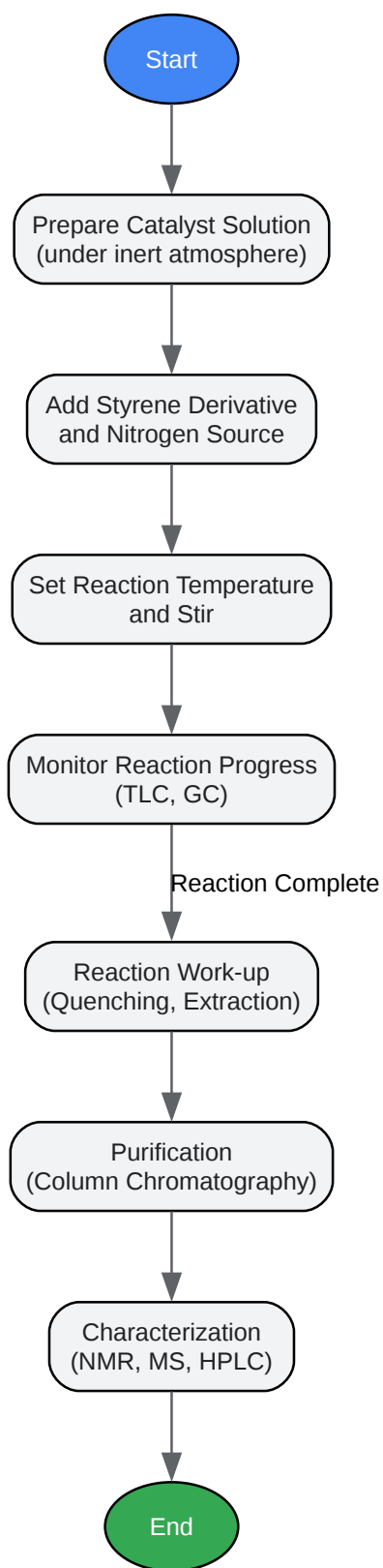
Introduction

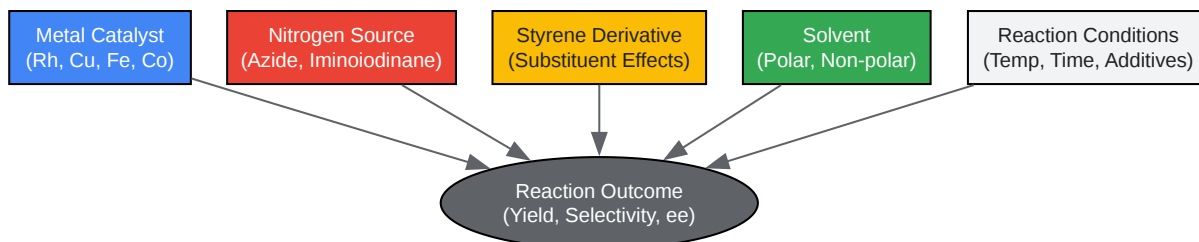
Aziridines are valuable three-membered nitrogen-containing heterocyclic compounds that serve as versatile building blocks in organic synthesis, particularly for the preparation of complex nitrogen-containing molecules and pharmaceuticals.^[1] Metal-catalyzed aziridination of olefins, especially styrene derivatives, has emerged as a powerful and efficient method for the construction of these strained rings. This document provides detailed application notes and protocols for the metal-catalyzed aziridination of styrene derivatives, focusing on commonly employed catalytic systems.

General Reaction Mechanism

The metal-catalyzed aziridination of styrenes generally proceeds through the formation of a metal-nitrene (or metal-nitrenoid) intermediate. The catalytic cycle is initiated by the reaction of a metal catalyst with a nitrogen source, such as an organoazide or an iminoiodinane, to generate the reactive metal-nitrene species. This intermediate then reacts with the styrene derivative to form the aziridine product, regenerating the catalyst for the next cycle. The reaction can proceed through either a concerted or a stepwise mechanism, which can influence the stereoselectivity of the reaction.







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References

- 1. researchgate.net [researchgate.net]
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